Comprehensive Technical Guide: Mass Spectrometry of 3-(4-Aminophenyl)propan-1-ol

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Compound of Interest

Compound Name:	*3-(4-Aminophenyl)propan-1-ol*
CAS No.:	*14572-92-0*
Cat. No.:	*B078041*

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Executive Summary & Chemical Identity

This guide details the mass spectrometric characterization of **3-(4-Aminophenyl)propan-1-ol**, a bifunctional building block frequently encountered in the synthesis of peptidomimetics and as a reduction impurity in the manufacturing of phenylpropionic acid-derived pharmaceuticals.

The molecule presents a dual-ionization challenge due to the competitive basicity between the aniline nitrogen and the terminal hydroxyl group. This guide prioritizes Electrospray Ionization (ESI) in positive mode as the gold standard for quantification and structural elucidation, while briefly addressing Electron Ionization (EI) for orthogonal validation.

Chemical Profile

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Property	Value
IUPAC Name	3-(4-Aminophenyl)propan-1-ol
CAS Registry Number	14572-92-0
Molecular Formula	$C_9H_{13}NO$
Monoisotopic Mass	151.0997 Da
$[M+H]^+$ Exact Mass	152.1070 Da
LogP	~1.19 (Moderate lipophilicity)
pKa (Conjugate Acid)	~4.8 (Aniline amine), ~16 (Alcohol)

Physicochemical Context & Ionization Strategy[3][4][5][6][7]

Protonation Dynamics (ESI+)

In the solution phase (pH < 4), the aniline nitrogen is the primary site of protonation. However, during the desolvation process in the ESI source, "proton migration" is a critical phenomenon.

- Primary Charge Site: The amino group ($-NH_2$) forms the stable ammonium cation $[-NH_3]^+$.
- Secondary Interaction: The terminal hydroxyl (-OH) can participate in intramolecular hydrogen bonding with the aromatic system, influencing the "folding" of the alkyl chain in the gas phase.

Why ESI over APCI?

While APCI is suitable for neutral aromatics, **3-(4-Aminophenyl)propan-1-ol** exhibits sufficient polarity (TPSA ~46 $Å^2$) to ionize efficiently in ESI. APCI may induce excessive in-source thermal degradation (dehydration), complicating quantitative analysis.

Fragmentation Analysis (MS/MS)

The fragmentation of the protonated molecular ion $[M+H]^+$ (m/z 152.11) follows a distinct pathway governed by charge-remote fragmentation and inductive cleavage.

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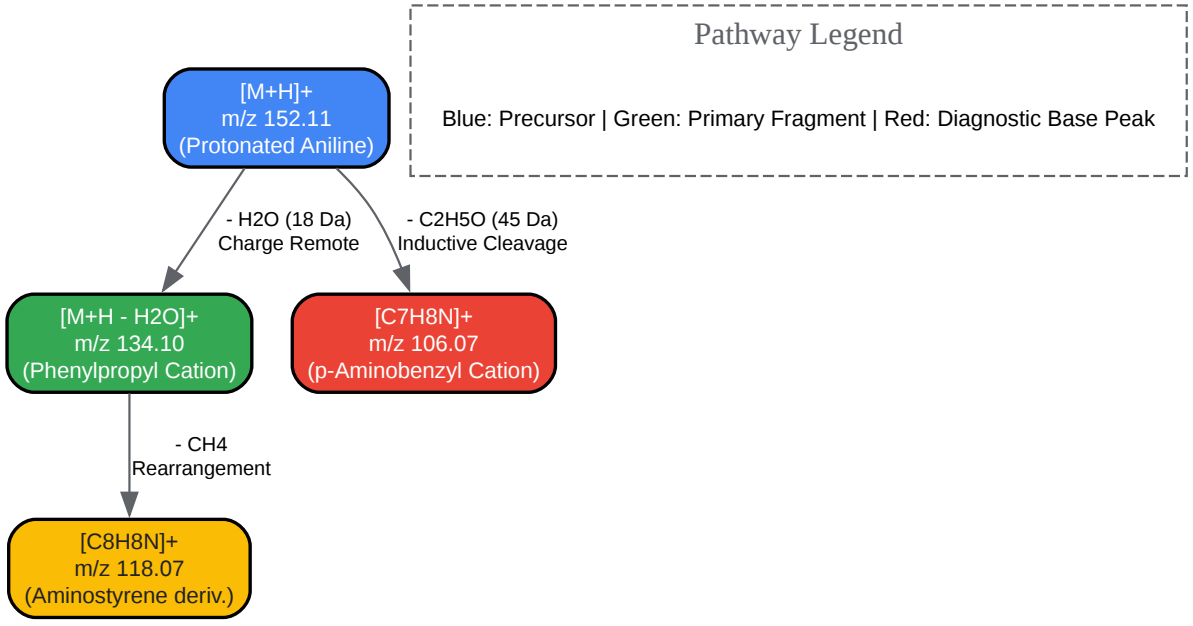
Key Fragmentation Channels

m/z (Theoretical)	Fragment Identity	Mechanism	Relative Abundance (Est.)
152.11	$[M+H]^+$	Precursor Ion	100% (Base Peak)
134.10	$[M+H - H_2O]^+$	Dehydration: Loss of terminal -OH. Facilitated by the inductive effect of the phenyl ring stabilizing the resulting carbocation.	High (50-80%)
106.07	$[C_7H_8N]^+$	Benzylic Cleavage: Rupture of the Cα-Cβ bond. Generates the resonance-stabilized p-aminobenzyl cation (quinoid form).	High (Diagnostic)
118.07	$[C_8H_8N]^+$	Styrenyl Cation: Loss of CH_4O (methanol equivalent) or rearrangement.	Low-Medium
77.04	$[C_6H_5]^+$	Phenyl Cation: Complete loss of substituents (High collision energy only).	Low

Mechanistic Pathway Visualization

The following diagram illustrates the transition from the precursor ion to the major diagnostic fragments.

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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **3-(4-Aminophenyl)propan-1-ol**.

Experimental Protocol: LC-MS/MS Method

This protocol is designed for trace analysis (e.g., impurity profiling in drug substance). It utilizes a reversed-phase approach with acidic modification to ensure the aniline moiety remains protonated.

Chromatographic Conditions

- Column: C18 end-capped (e.g., 2.1 x 100 mm, 1.7 µm). Rationale: The "end-capping" reduces silanol interactions with the amine, preventing peak tailing.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.3 mL/min.

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- Column Temp: 40°C.

Gradient Table

Time (min)	%B	Event
0.00	5	Equilibration
1.00	5	Load
6.00	95	Elution of target
7.50	95	Wash
7.60	5	Re-equilibration
10.00	5	Stop

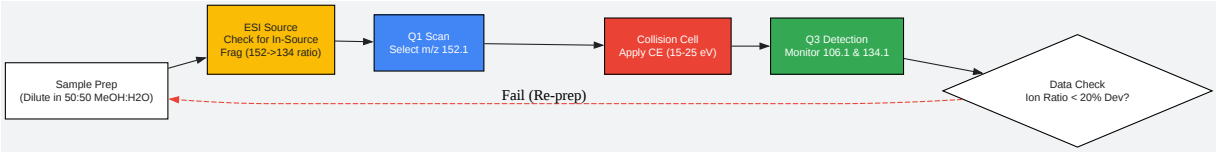
Mass Spectrometer Settings (Triple Quadrupole)

- Source: ESI Positive.[1][2][3][4]
- Capillary Voltage: 3.0 kV.
- Cone Voltage: 25 V (Optimized to prevent in-source water loss).
- Desolvation Temp: 450°C.
- MRM Transitions (Quantification):
  - Quantifier: 152.1 -> 106.1 (Collision Energy: ~20 eV).
  - Qualifier: 152.1 -> 134.1 (Collision Energy: ~12 eV).

Workflow Logic & Self-Validation

To ensure trustworthiness, the experimental setup must include a feedback loop for system suitability.

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Figure 2: Analytical workflow with built-in validation step for ion ratio confirmation.

Troubleshooting "Ghost" Peaks

If a peak at m/z 194 is observed, suspect acetylation (+42 Da) occurring during sample preparation if acetic acid or anhydride was present in the lab environment. If m/z 166 is seen, suspect oxidation to the corresponding carboxylic acid (3-(4-aminophenyl)propionic acid) or an aldehyde intermediate.

References

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